

# Nafithromycin MIC interpretive criteria establishment

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Nafithromycin

CAS No.: 1691240-78-4

Cat. No.: S11214959

[Get Quote](#)

## Established Quality Control Ranges for Nafithromycin

For researchers, ensuring the precision and accuracy of susceptibility testing is crucial. The following tables summarize the CLSI-approved QC ranges for **nafithromycin**, established through a multi-laboratory study [1].

Table 1: Disk Diffusion QC Ranges [1]

QC Strain	ATCC Number	Zone Diameter Range (mm)
<i>Staphylococcus aureus</i>	25923	25 - 31
<i>Streptococcus pneumoniae</i>	49619	25 - 31
<i>Haemophilus influenzae</i>	49247	16 - 20

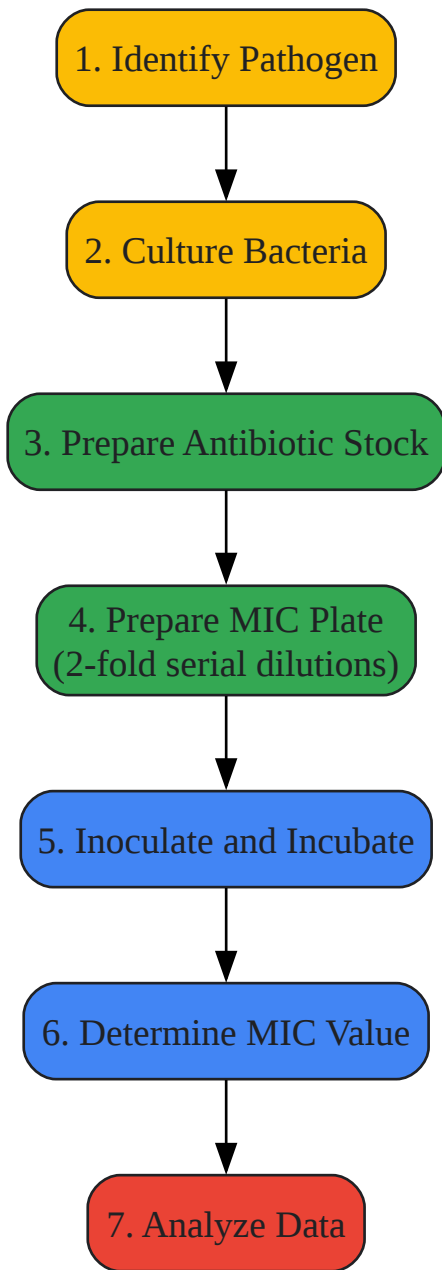
Table 2: Broth Microdilution (MIC) QC Ranges [1]

QC Strain	ATCC Number	MIC Range (µg/ml)
<i>Staphylococcus aureus</i>	29213	0.06 - 0.25

QC Strain	ATCC Number	MIC Range (µg/ml)
<i>Enterococcus faecalis</i>	29212	0.016 - 0.12
<i>Streptococcus pneumoniae</i>	49619	0.008 - 0.03
<i>Haemophilus influenzae</i>	49247	2 - 8

## Experimental Workflow for MIC Determination

The following diagram outlines the general protocol for determining Minimum Inhibitory Concentration (MIC), a foundational method for establishing both QC ranges and, eventually, clinical breakpoints [2] [3].



[Click to download full resolution via product page](#)

#### Key Protocol Details:

- **Pathogen Identification & Growth** [2]: Identify the clinical isolate using standard methods (e.g., PCR). Culture the bacterium for approximately 18 hours in an appropriate medium like Cation-Adjusted Mueller-Hinton Broth (CAMHB) to achieve adequate density.
- **Antibiotic & Plate Preparation** [2]:
  - Prepare a stock solution of **nafithromycin**, typically solubilized in deionized water at a high concentration (e.g., 10 mg/mL).

- Create a series of ten 2-fold dilutions of the antibiotic in a microtiter plate. The test range should be selected to encompass the expected activity and potential resistance.
- **Inoculation, Incubation, and Reading** [2] [3]: Inoculate each well of the plate with a standardized bacterial suspension. After incubation (e.g., 16-20 hours at 35°C), the MIC is determined as the **lowest concentration of antibiotic that completely inhibits visible growth** of the organism.

## Frequently Asked Questions for Researchers

**Q1: Why can't I find official clinical breakpoints (S/I/R) for nafithromycin?** Clinical breakpoints are established by regulatory bodies like EUCAST and the FDA only after a drug has been approved for clinical use [4] [5]. As **nafithromycin** is still an investigational drug in clinical trials, official breakpoints for patient management are not yet available. The available data focuses on QC to ensure consistent testing in research settings [1].

**Q2: What is the in vitro activity profile of nafithromycin against key pathogens?** Global surveillance data shows **nafithromycin** has potent activity against respiratory pathogens [6]:

- **Streptococcus pneumoniae**: MIC<sub>90</sub>/MIC<sub>90</sub> of 0.015/0.06 µg/mL, inhibiting all tested strains at ≤0.25 µg/mL.
- **Staphylococcus aureus**: Activity is bimodal. It is potent (MIC 0.06 µg/mL) against macrolide-susceptible strains and those with inducible resistance but shows limited activity against constitutively resistant strains (MIC >2 µg/mL) [6].

**Q3: Where can I find MIC distributions for other antibiotics to help design my experiments?** The **EUCAST MIC distribution website** is a vital tool for researchers. It allows you to search for wild-type MIC distributions of microorganisms against various antimicrobials, which is essential for selecting appropriate test concentration ranges [2] [7].

## Key Limitations and Troubleshooting

- **Adhere to Standardized Methods**: Ensure all testing follows reference standards like CLSI M07 or ISO 20776-1 for broth microdilution [3]. Use the correct media (e.g., MH-F broth for fastidious organisms like *S. pneumoniae* and *H. influenzae*) [3].
- **Monitor QC Performance Rigorously**: The established QC ranges must be used to validate the performance of your in vitro testing system for **nafithromycin** in clinical trials and surveillance studies [1]. Results are only valid if the QC strains give results within the specified ranges.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Determination of Disk Diffusion and MIC Quality Control ... [pmc.ncbi.nlm.nih.gov]
2. Antimicrobial susceptibility testing to evaluate minimum ... [pmc.ncbi.nlm.nih.gov]
3. MIC Determination [eucastr.org]
4. : EUCAST Breakpoint Tables Clinical [eucastr.org]
5. Antibacterial Susceptibility Test Interpretive Criteria [fda.gov]
6. In Vitro Activity of the Novel Lactone Ketolide Nafithromycin ... [pmc.ncbi.nlm.nih.gov]
7. Search database [mic.eucastr.org]

To cite this document: Smolecule. [Nafithromycin MIC interpretive criteria establishment]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11214959#nafithromycin-mic-interpretive-criteria-establishment>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)